

Essential Guide to the Safe Disposal of E7090 Succinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E7090 succinate

Cat. No.: B3324503

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive overview of the proper disposal procedures for the potent FGFR inhibitor, **E7090 succinate**, ensuring laboratory safety and regulatory compliance.

E7090 succinate is a potent, orally available, and selective inhibitor of FGFR1, FGFR2, and FGFR3 tyrosine kinases, currently under investigation for its antitumor activities.^[1] As with any potent, investigational compound, adherence to strict disposal protocols is paramount to ensure the safety of laboratory personnel and the environment. While a specific Safety Data Sheet (SDS) for **E7090 succinate** is not publicly available, this guide provides a comprehensive framework for its proper disposal based on general best practices for potent pharmaceutical compounds used in research.

Key Characteristics of E7090 Succinate

The following table summarizes the essential information for **E7090 succinate**, also known as tasurgratinib succinate.

Property	Description
Chemical Name	5-({2-[(4-[1-(2-Hydroxyethyl)piperidin-4-yl]phenyl)carbonyl]amino}pyridin-4-yl)oxy)-6-(2-methoxyethoxy)-N-methyl-1H-indole-1-carboxamide butanedioate (2:3)
Function	Potent and selective inhibitor of FGFR1, FGFR2, and FGFR3 tyrosine kinases.
Use	Investigational anticancer agent for research and clinical trials.
Physical Form	Typically a solid powder.
Storage	Solid Powder: -20°C for 12 months; 4°C for 6 months. In Solvent: -80°C for 6 months; -20°C for 6 months.

Step-by-Step Disposal Protocol for E7090 Succinate

The disposal of **E7090 succinate** should be managed as a hazardous waste stream, in accordance with the Federal Resource Conservation and Recovery Act (RCRA) and other applicable regulations.^{[2][3]}

1. Personal Protective Equipment (PPE): Before handling **E7090 succinate** for disposal, ensure appropriate PPE is worn, including:

- Safety goggles or face shield
- Chemical-resistant gloves
- Lab coat or protective suit

2. Waste Segregation and Collection:

- Solid Waste:

- Collect unused or expired **E7090 succinate** powder, as well as any grossly contaminated items (e.g., weighing boats, contaminated wipes), in a dedicated, clearly labeled hazardous waste container.
- The container should be compatible with the chemical properties of the compound.
- Liquid Waste:
 - Solutions containing **E7090 succinate** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste:
 - Needles, syringes, or other sharps contaminated with **E7090 succinate** must be disposed of in a designated sharps container for hazardous chemical waste.

3. Labeling of Waste Containers:

- All waste containers must be labeled with a "HAZARDOUS WASTE" label.[\[4\]](#)
- The label must include:
 - The full chemical name: "**E7090 succinate**" or "Tasurgratinib succinate".
 - The concentration and quantity of the waste.
 - The date of accumulation.
 - The name of the principal investigator and the laboratory contact information.[\[4\]](#)

4. Storage of Hazardous Waste:

- Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[4\]](#)

- The SAA should be a secure area, away from general laboratory traffic, and ideally in secondary containment.

5. Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- EHS will coordinate with a licensed hazardous waste vendor for the final disposal, which is typically high-temperature incineration.[3][4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **E7090 succinate**.



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Caption: Workflow for the proper disposal of **E7090 succinate**.

Experimental Protocols

As **E7090 succinate** is an investigational compound, specific experimental protocols involving its use are proprietary to the conducting research institutions. However, general laboratory

procedures for handling potent compounds should be strictly followed. This includes the use of a chemical fume hood or other ventilated enclosure during weighing and solution preparation to minimize inhalation exposure. Any spills should be immediately cleaned up following established laboratory protocols for potent compounds, which may involve the use of a deactivating solution if one is known and available.

By adhering to these rigorous disposal procedures, researchers and laboratory personnel can mitigate the risks associated with handling this potent investigational drug, ensuring a safe working environment and responsible environmental stewardship.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of E7090 Succinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3324503#e7090-succinate-proper-disposal-procedures]

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